

Essential Guide to the Safe Disposal of SR10221

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Compound of Interest

Compound Name: SR10221

Cat. No.: B12363540

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This guide provides comprehensive procedures for the proper disposal of **SR10221**, a potent and selective PPAR γ inverse-agonist utilized in laboratory research. Adherence to these guidelines is crucial for maintaining a safe research environment and ensuring compliance with institutional and regulatory standards. The information is intended for researchers, scientists, and drug development professionals.

Disclaimer: This document provides guidance based on publicly available data and general laboratory safety principles. A specific Safety Data Sheet (SDS) for **SR10221** was not found. Researchers must consult their institution's Environmental Health and Safety (EHS) office for specific disposal requirements and conduct a formal risk assessment before handling or disposing of this chemical.

Chemical and Physical Properties of SR10221

A summary of the key chemical and physical properties of **SR10221** is presented below. This information is essential for understanding the handling and storage requirements of the compound.

Property	Value
CAS Number	1415321-64-0[1]
Molecular Formula	C ₃₃ H ₃₇ ClN ₂ O ₄ [1]
Molecular Weight	561.11 g/mol [2][3]
Appearance	Powder[2]
Purity	>98% (typical)
Solubility	Soluble in DMSO (100 mg/mL) and Ethanol (25 mg/mL). Insoluble in water.[2][3]
Storage (Powder)	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C.[1]
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month. Avoid repeated freeze-thaw cycles.[2][4]
Shipping Condition	Shipped under ambient temperature as a non-hazardous chemical.[1]

Disposal Procedures for SR10221

While **SR10221** is shipped as a non-hazardous chemical, it is imperative to follow standard laboratory procedures for the disposal of research-grade chemicals. The following step-by-step guide outlines the recommended disposal workflow.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **SR10221** in any form.
- Waste Categorization:
 - Uncontaminated Material: Pure, unadulterated **SR10221** powder.
 - Contaminated Labware: This includes empty vials, weighing papers, pipette tips, and any other disposable materials that have come into direct contact with **SR10221**.

- Liquid Waste: Solutions containing **SR10221**, such as stock solutions or experimental media.
- Disposal Workflow: The following diagram illustrates the decision-making process for the proper disposal of different forms of **SR10221** waste.



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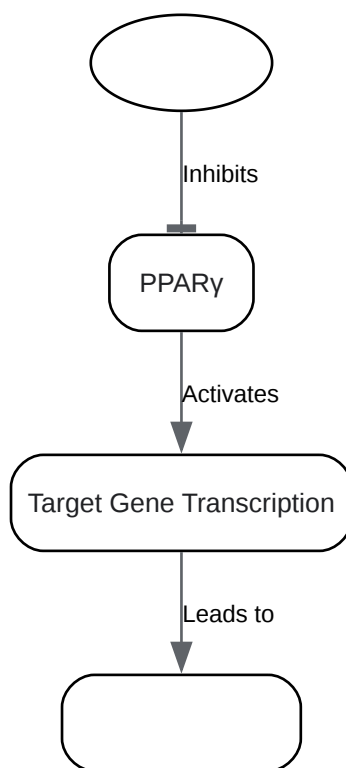
Caption: Workflow for the safe disposal of **SR10221** waste.

- Specific Disposal Steps:
 - Solid Waste (Unused Powder and Contaminated Labware):
 - Do not dispose of solid **SR10221** waste in the regular trash.
 - Collect all solid waste in a clearly labeled, sealed container designated for chemical waste. The label should include the chemical name ("**SR10221**"), the approximate amount, and the date.
 - Store the sealed container in a designated hazardous waste accumulation area until it is collected by your institution's EHS personnel.
 - Liquid Waste (Solutions):
 - Do not pour **SR10221** solutions down the drain.
 - Collect all liquid waste containing **SR10221** in a compatible, leak-proof container with a secure lid.
 - The container must be clearly labeled with "Hazardous Waste," the chemical name ("**SR10221**"), the solvent(s) used (e.g., DMSO, Ethanol), and the approximate concentration.
 - Store the liquid waste container in a secondary containment bin within a designated hazardous waste accumulation area.
- Decontamination:
 - For non-disposable labware (e.g., glassware), decontaminate by rinsing with a suitable solvent (such as ethanol) that can dissolve **SR10221**. Collect the rinse solvent as liquid chemical waste.
 - After the initial solvent rinse, wash the labware with soap and water as usual.
- Spill Management:

- In the event of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbent material in a sealed container, label it as hazardous waste, and dispose of it according to the solid waste procedures outlined above.
- For larger spills, evacuate the area and contact your institution's EHS office immediately.

SR10221 Signaling Pathway Context

SR10221 is a PPAR γ (Peroxisome Proliferator-Activated Receptor gamma) inverse-agonist.[1][2][4] It functions by binding to the PPAR γ nuclear receptor and repressing the transcription of its downstream target genes.[3][4] This mechanism of action is being explored for its antiproliferative activity, particularly in bladder cancer cell lines.[1][3][4] The diagram below illustrates the simplified signaling pathway affected by **SR10221**.



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Caption: Simplified signaling pathway of **SR10221** as a PPAR γ inverse-agonist.

By providing this essential safety and disposal information, we aim to support your research endeavors while promoting a culture of safety and environmental responsibility in the laboratory.

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